

FPI-1602: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: FPI-1602

Cat. No.: B12414772

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Introduction

FPI-1602 is a potent β -lactamase inhibitor with significant antimicrobial activity against a range of bacteria, including *Pseudomonas aeruginosa*, *Escherichia coli*, and *Enterobacter* species.^[1] As a crucial tool in combating antibiotic resistance, proper handling, solution preparation, and storage of **FPI-1602** are paramount to ensure its stability and efficacy in in vitro and in vivo experimental settings. This document provides detailed application notes and protocols for the use of **FPI-1602** in research applications.

Physicochemical Properties

Property	Value
CAS Number	1452460-31-9
Molecular Formula	C ₁₁ H ₁₇ N ₅ O ₇ S
Molecular Weight	363.35 g/mol
Appearance	Solid

Solution Preparation

The preparation of **FPI-1602** solutions requires careful consideration of the appropriate solvent to ensure complete dissolution and stability. While specific solubility data in common laboratory solvents is not readily available, a general-purpose solvent for many organic compounds is dimethyl sulfoxide (DMSO). It is recommended to first create a concentrated stock solution in DMSO, which can then be further diluted in aqueous buffers or cell culture media for experimental use.

Note: The final concentration of DMSO in aqueous solutions should be kept low (typically below 0.1%) to avoid solvent-induced effects on biological systems. It is always advisable to include a vehicle control (containing the same concentration of DMSO as the test samples) in your experiments.

Stock Solution Preparation Table

The following table provides the required volume of solvent to prepare stock solutions of various concentrations from a given mass of **FPI-1602** powder.

Mass of FPI-1602	1 mg	5 mg	10 mg
Desired Concentration	Volume of Solvent (mL)	Volume of Solvent (mL)	Volume of Solvent (mL)
1 mM	2.7522	13.7608	27.5217
5 mM	0.5504	2.7522	5.5043
10 mM	0.2752	1.3761	2.7522
50 mM	0.0550	0.2752	0.5504

Storage and Stability

Proper storage of **FPI-1602** is critical to maintain its chemical integrity and biological activity over time.

Form	Storage Temperature	Shelf Life
Solid Powder	-20°C	Up to 3 years
In Solvent	-80°C	Up to 1 year

Storage Recommendations:

- Upon receipt, store the solid **FPI-1602** at -20°C.
- Once a stock solution is prepared, it should be aliquoted into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store all solutions at -80°C.

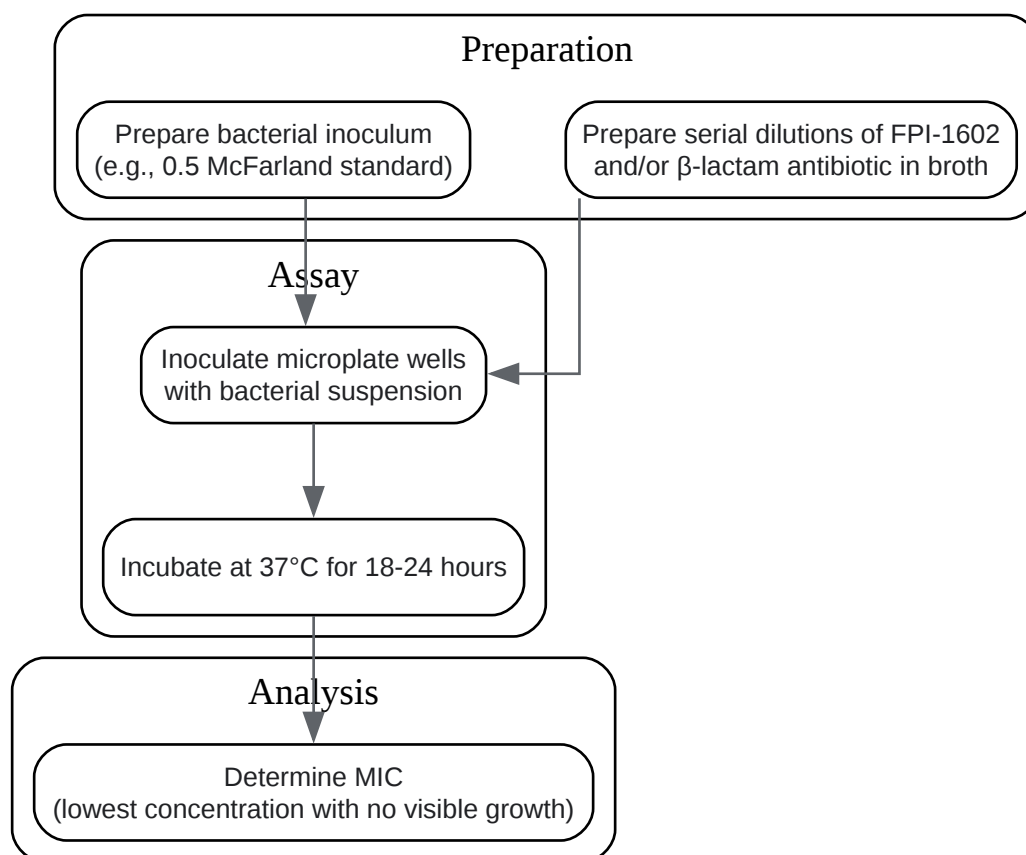
Experimental Protocols

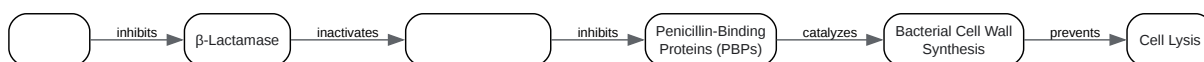
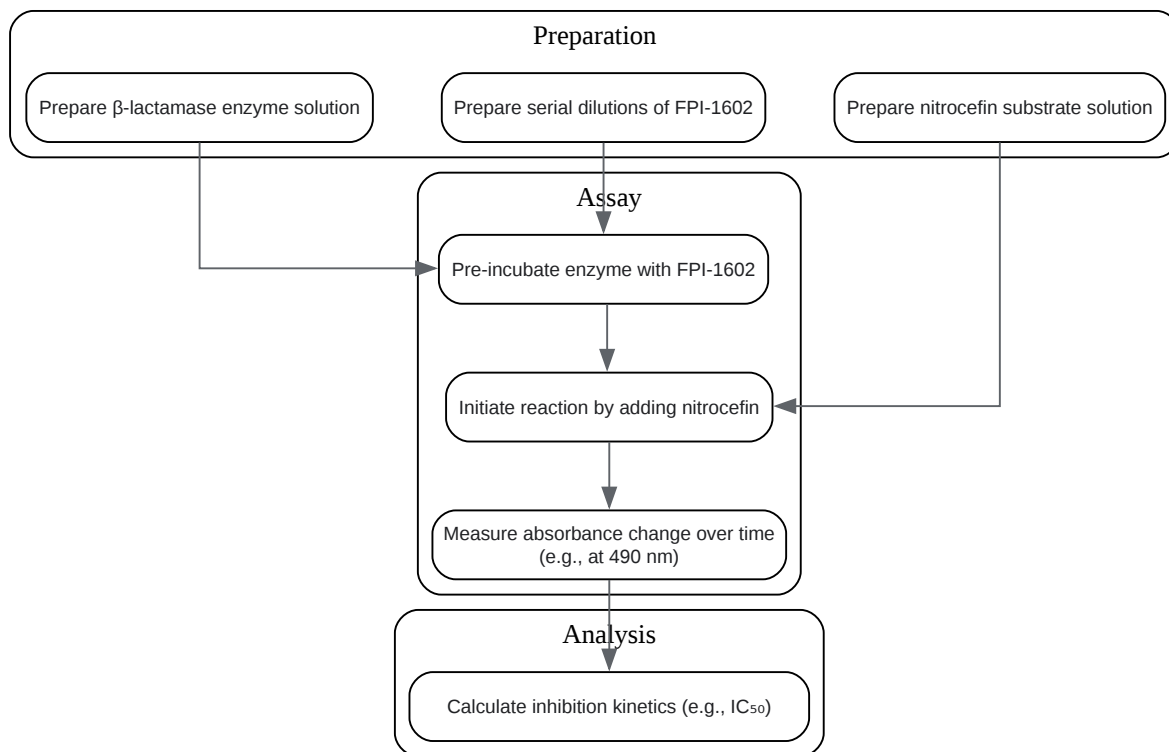
FPI-1602's primary application is as a β -lactamase inhibitor, often used in combination with β -lactam antibiotics to overcome bacterial resistance. Below are generalized protocols for assessing its antimicrobial and β -lactamase inhibitory activity.

Antimicrobial Susceptibility Testing (AST)

This protocol outlines the determination of the Minimum Inhibitory Concentration (MIC) of **FPI-1602**, alone or in combination with a β -lactam antibiotic, using the broth microdilution method.

Workflow for Antimicrobial Susceptibility Testing





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References

- 1. targetmol.com [targetmol.com]

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